

# Inter-laboratory comparison of Ravuconazole quantification methods

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## Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B589900

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## A Comparative Guide to Ravuconazole Quantification Methods

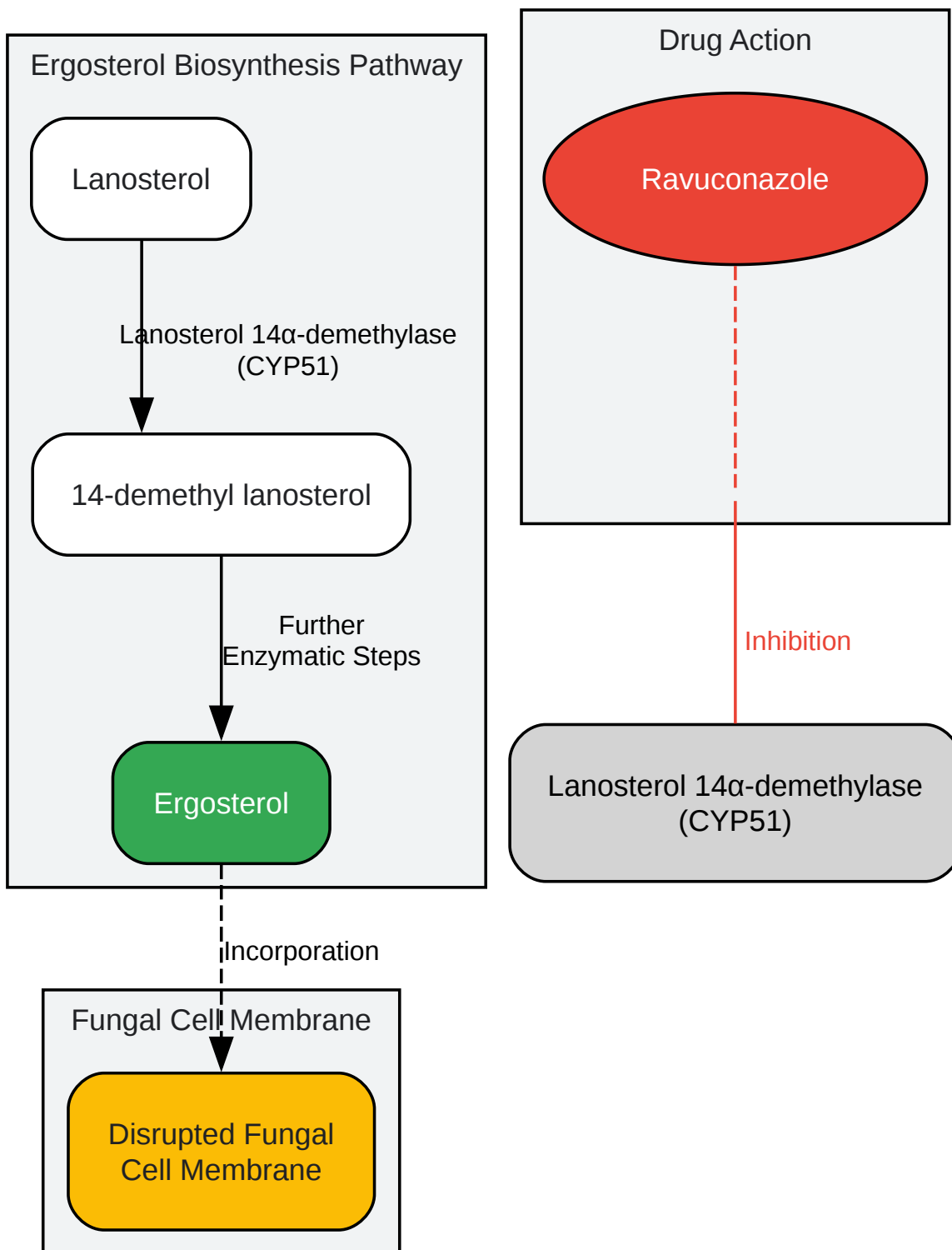
For Researchers, Scientists, and Drug Development Professionals

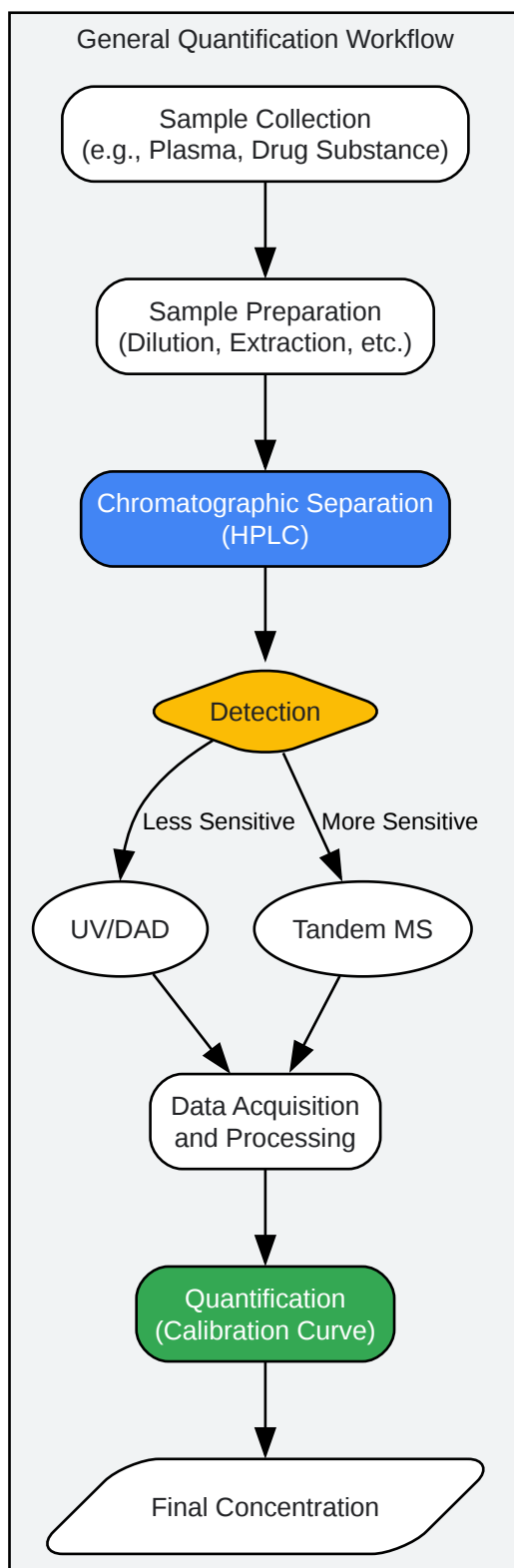
This guide provides an objective comparison of the primary analytical methods used for the quantification of ravuconazole, a potent, broad-spectrum triazole antifungal agent. The performance of High-Performance Liquid Chromatography with Ultra-Violet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) are detailed, supported by experimental data from published literature. This document aims to assist researchers in selecting the most appropriate method for their specific analytical needs, whether for pharmacokinetic studies, therapeutic drug monitoring, or quality control of pharmaceutical ingredients.

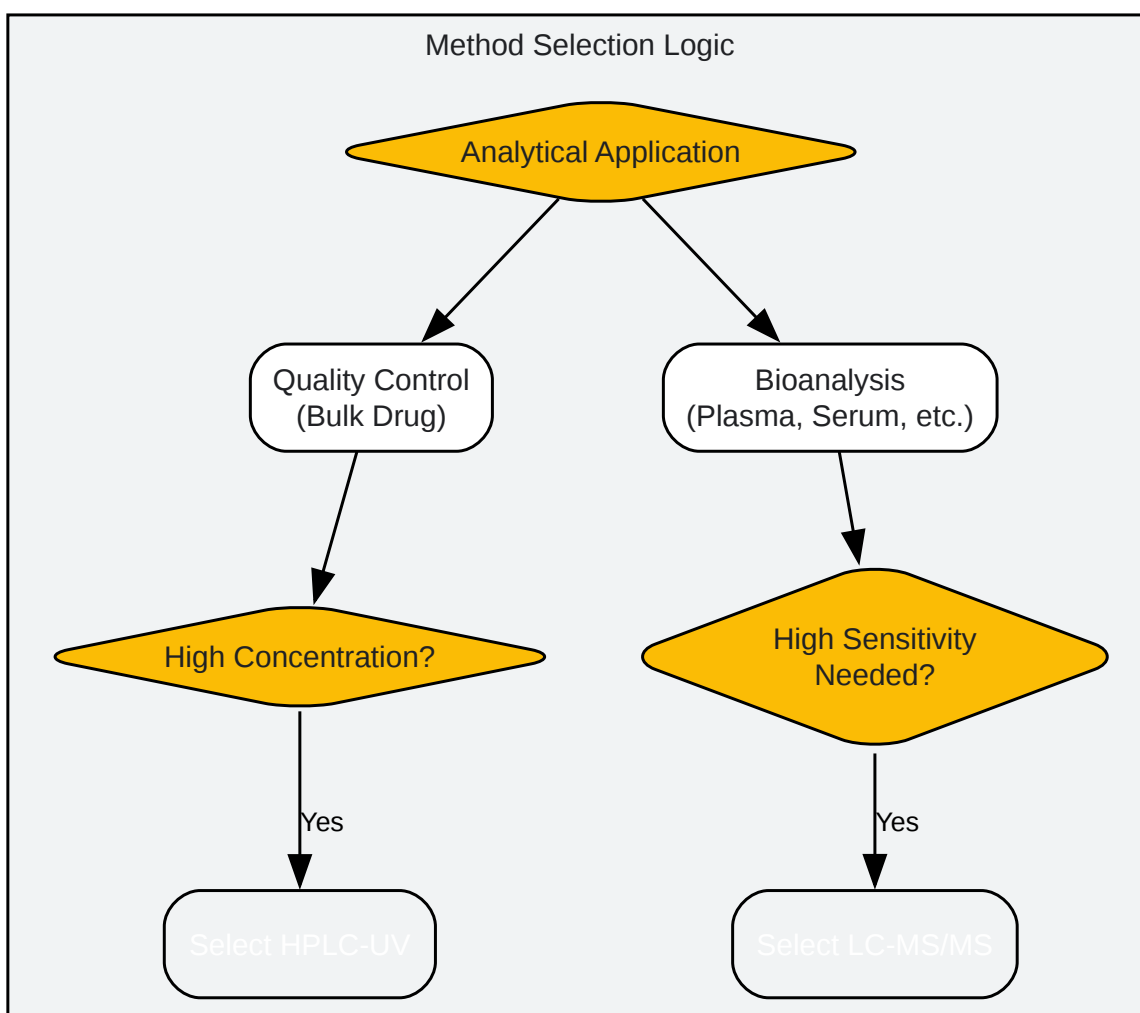
## Mechanism of Action: Inhibition of Ergosterol Synthesis

Ravuconazole, like other azole antifungals, exerts its effect by disrupting the integrity of the fungal cell membrane. It specifically targets and inhibits the enzyme lanosterol 14 $\alpha$ -demethylase, a crucial cytochrome P450-dependent enzyme in the ergosterol biosynthesis pathway. By blocking this enzyme, ravuconazole prevents the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane. The depletion of ergosterol

and the accumulation of toxic sterol precursors compromise the membrane's structure and function, ultimately leading to the inhibition of fungal growth and replication.







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